

# 3-Methylisothiazole-4-carboxylic acid literature review

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## Compound of Interest

Compound Name: 3-Methylisothiazole-4-carboxylic acid

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An In-depth Technical Guide to **3-Methylisothiazole-4-carboxylic Acid**

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## Abstract

**3-Methylisothiazole-4-carboxylic acid** is a heterocyclic compound belonging to the isothiazole family. This document provides a comprehensive overview of its synthesis, physicochemical properties, and known applications. Detailed experimental protocols are provided for its preparation, alongside tabulated quantitative data for easy reference. Furthermore, key experimental and synthetic workflows are visualized using diagrams to facilitate a deeper understanding of the processes involved.

## Physicochemical Properties

The fundamental physicochemical properties of **3-Methylisothiazole-4-carboxylic acid** are crucial for its handling, formulation, and application in various experimental settings. The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>5</sub> NO <sub>2</sub> S	
Molecular Weight	143.16 g/mol	
CAS Number	10491-31-3	
Appearance	White to off-white solid	
Melting Point	198-202 °C	
Boiling Point	339.7±22.0 °C (Predicted)	
pKa	3.16±0.10 (Predicted)	

## Synthesis of 3-Methylisothiazole-4-carboxylic Acid

The primary route for synthesizing **3-Methylisothiazole-4-carboxylic acid** involves the hydrolysis of its corresponding ethyl ester, ethyl 3-methylisothiazole-4-carboxylate.

### Synthesis Workflow

The following diagram illustrates the two-step synthesis process from a starting thiol compound to the final carboxylic acid.

## Step 1: Ester Formation

Acetoacetamide or related thiol

Reaction with  
ethyl 2-chloro-3-oxobutanoate

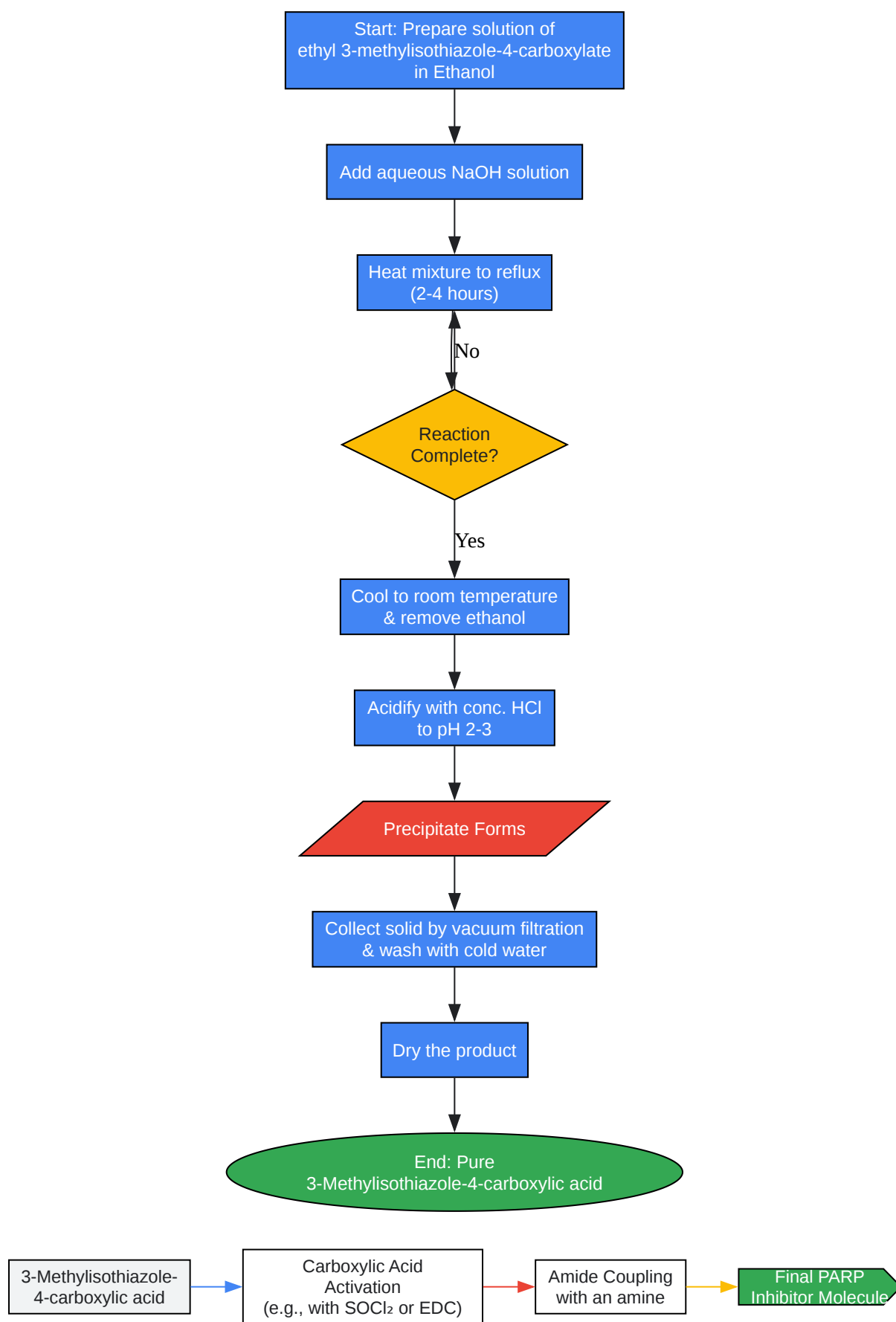
Ethyl 3-methylisothiazole-4-carboxylate

## Step 2: Hydrolysis

Ethyl 3-methylisothiazole-4-carboxylate

Alkaline Hydrolysis  
(e.g., NaOH)

3-Methylisothiazole-4-carboxylic acid



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